

An In-Depth Technical Guide to the Solubility of Methyl 3,5-Dihydroxybenzoate

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Compound of Interest

Compound Name: Methyl 3,5-Dihydroxybenzoate

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This technical guide provides a comprehensive overview of the solubility of **methyl 3,5-dihydroxybenzoate**, a key intermediate in the synthesis of various pharmaceuticals and complex organic molecules. Due to a notable scarcity of quantitative solubility data in publicly accessible literature, this document focuses on presenting the available qualitative and limited quantitative information. Furthermore, it offers a detailed, best-practice experimental protocol for researchers to determine the solubility of **methyl 3,5-dihydroxybenzoate** in various solvents, addressing a critical knowledge gap.

Solubility Profile of Methyl 3,5-Dihydroxybenzoate

Methyl 3,5-dihydroxybenzoate is a polar molecule, and its solubility is influenced by the two hydroxyl groups and the methyl ester functionality. While extensive quantitative data is not readily available, a summary of the existing information is presented below.

Table 1: Summary of Known Solubility Data for **Methyl 3,5-Dihydroxybenzoate**

| Solvent | Temperature (°C) | Solubility | Data Type |
|----------|------------------|------------------|----------------|
| Water | Not Specified | 5.84 g/L | Quantitative |
| Water | Not Specified | Slightly soluble | Qualitative[1] |
| Acetone | Not Specified | Slightly soluble | Qualitative |
| Methanol | Not Specified | Slightly soluble | Qualitative |

Note: The quantitative solubility value in water lacks information regarding the experimental conditions, such as temperature and pH.

Experimental Protocol for Solubility Determination

To empower researchers to generate reliable and reproducible solubility data for **methyl 3,5-dihydroxybenzoate**, this section outlines a detailed experimental protocol based on the widely accepted shake-flask method, followed by concentration analysis using High-Performance Liquid Chromatography (HPLC).

Principle

The shake-flask method is considered the "gold standard" for determining thermodynamic solubility. It involves equilibrating an excess amount of the solid solute with a solvent for a sufficient period to achieve a saturated solution. The concentration of the solute in the saturated solution is then determined using a suitable analytical technique.

Materials and Equipment

- **Methyl 3,5-dihydroxybenzoate** (high purity)
- Selected solvents (e.g., water, ethanol, methanol, acetone, ethyl acetate, dimethyl sulfoxide) of appropriate purity (e.g., HPLC grade)
- Incubator shaker with temperature control
- Analytical balance
- Vials with screw caps

- Syringe filters (e.g., 0.22 μm PTFE or PVDF)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Volumetric flasks and pipettes

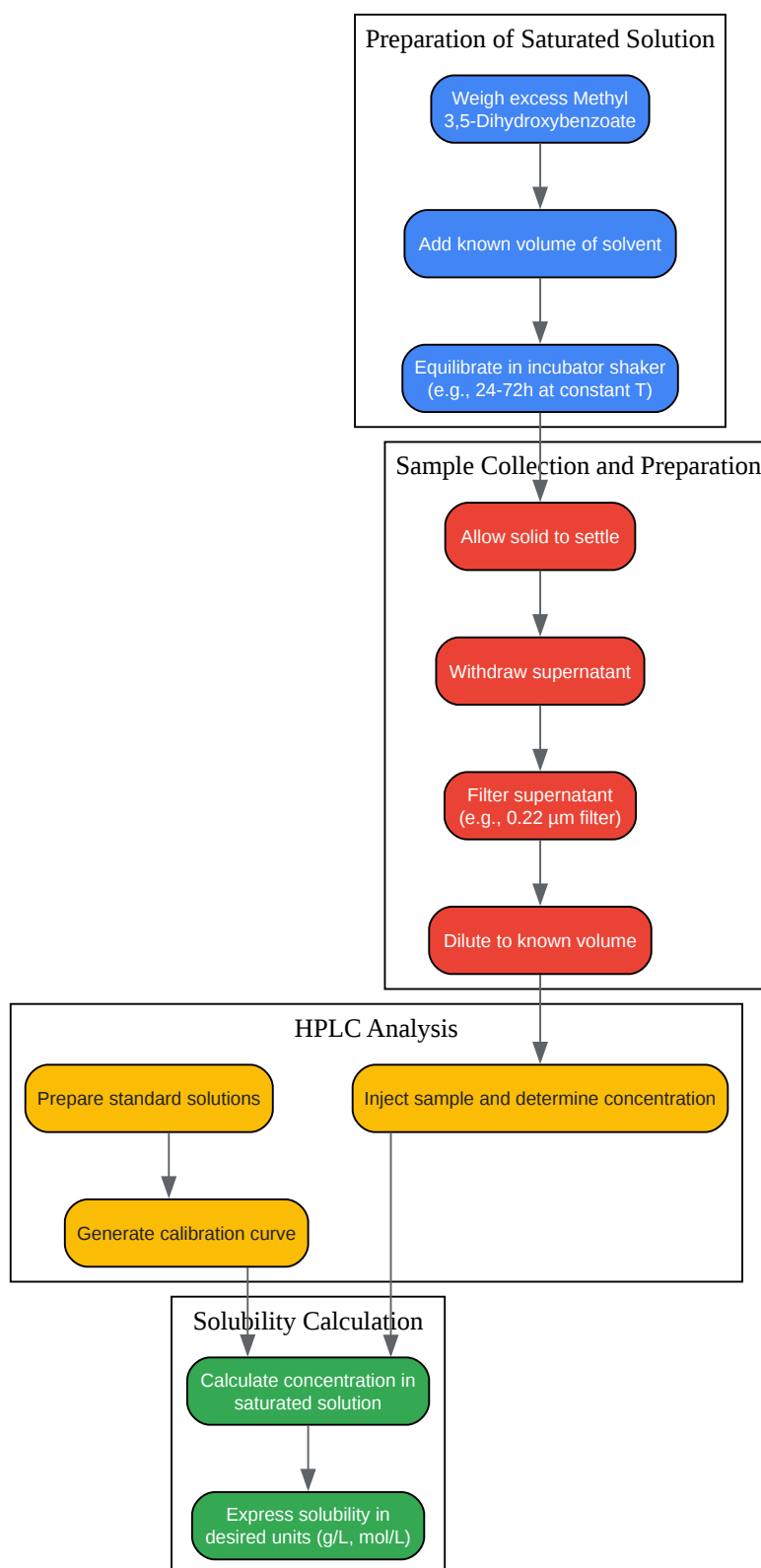
Procedure

- Preparation of Saturated Solutions:
 - Accurately weigh an excess amount of **methyl 3,5-dihydroxybenzoate** into several vials. The excess is crucial to ensure that a solid phase remains at equilibrium.
 - Add a known volume of the desired solvent to each vial.
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in an incubator shaker set to a constant temperature (e.g., 25 °C or 37 °C).
 - Shake the vials at a constant speed for a predetermined equilibration time (typically 24 to 72 hours). The time required for equilibration should be determined experimentally by sampling at different time points until the concentration of the solute in the solution remains constant.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed for a sufficient time to allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette, avoiding any solid particles.
 - Filter the supernatant through a syringe filter into a clean vial. This step is critical to remove any remaining solid particles that could lead to an overestimation of the solubility.
 - Dilute the filtered saturated solution with a suitable solvent to a concentration within the calibration range of the HPLC method.

- HPLC Analysis:
 - Develop and validate an HPLC method for the quantification of **methyl 3,5-dihydroxybenzoate**. This includes selecting an appropriate column, mobile phase, flow rate, and UV detection wavelength.
 - Prepare a series of standard solutions of **methyl 3,5-dihydroxybenzoate** of known concentrations.
 - Inject the standard solutions to generate a calibration curve.
 - Inject the diluted sample solutions and determine their concentrations from the calibration curve.
- Calculation of Solubility:
 - Calculate the concentration of **methyl 3,5-dihydroxybenzoate** in the original saturated solution, taking into account the dilution factor.
 - Express the solubility in desired units, such as g/L, mg/mL, or mol/L.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **methyl 3,5-dihydroxybenzoate**.



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Figure 1. Experimental workflow for solubility determination.

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References

- 1. Methyl 3,5-dihydroxybenzoate | 2150-44-9 [chemicalbook.com]
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